

Navigating the Safe Disposal of DL-TYROSINE (3,3-D2): A Procedural Guide

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Compound of Interest

Compound Name: DL-TYROSINE (3,3-D2)

Cat. No.: B1579887

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For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This guide provides essential, step-by-step information for the safe and compliant disposal of **DL-TYROSINE (3,3-D2)**, ensuring the protection of both laboratory personnel and the environment.

DL-TYROSINE (3,3-D2), a deuterated form of the amino acid tyrosine, is generally not classified as a hazardous material for transport.^[1] However, like all laboratory chemicals, it requires careful handling and adherence to established disposal protocols. The primary principle is to manage its disposal in accordance with all applicable national, state, and local regulations.^{[1][2]}

Key Safety and Disposal Information

The following table summarizes crucial data regarding the handling and disposal of **DL-TYROSINE (3,3-D2)**.

Property	Data	Citations
Physical Form	White to off-white crystalline powder/solid.	[3][4]
Combustibility	Combustible.	[1][2]
Hazardous Combustion	In case of fire, may liberate Nitrogen oxides (NO _x), Carbon monoxide (CO), and Carbon dioxide (CO ₂).	[2][5][6]
Primary Hazards	May cause skin, eye, and respiratory tract irritation.	[4][5][6]
Storage	Store in a dry, cool, and well-ventilated place in a tightly closed container.	[2][5][7]
Spill Cleanup	Sweep up, place in a sealed container for disposal, and avoid generating dust.	[4][5]

Standard Operating Procedure for Disposal

Adherence to a systematic disposal workflow is paramount. The following procedure outlines the necessary steps for safely managing **DL-TYROSINE (3,3-D2)** waste.

1. Personal Protective Equipment (PPE):

- Before handling, ensure appropriate PPE is worn, including protective gloves, clothing, and eye protection (safety goggles with side protection).[2][5]
- If dust formation is possible, respiratory protection (e.g., a particulate filter device like a P1 filter) is necessary.[2]

2. Waste Segregation and Collection:

- Do Not Mix: Never mix **DL-TYROSINE (3,3-D2)** waste with other chemical waste streams.[1]

- Original Containers: Whenever possible, leave the chemical in its original container.[1]
- Labeling: Ensure the waste container is clearly and accurately labeled as "**DL-TYROSINE (3,3-D2)** Waste."

3. Handling Spills:

- Containment: In the event of a spill, prevent the powder from entering drains or waterways. [2]
- Cleanup: Carefully sweep up the dry material, avoiding dust generation.[5]
- Collection: Place the collected material into a suitable, sealed container labeled for disposal. [5][6]
- Decontamination: Wash the spill site after the material has been collected.[4]

4. Disposal of Empty Containers:

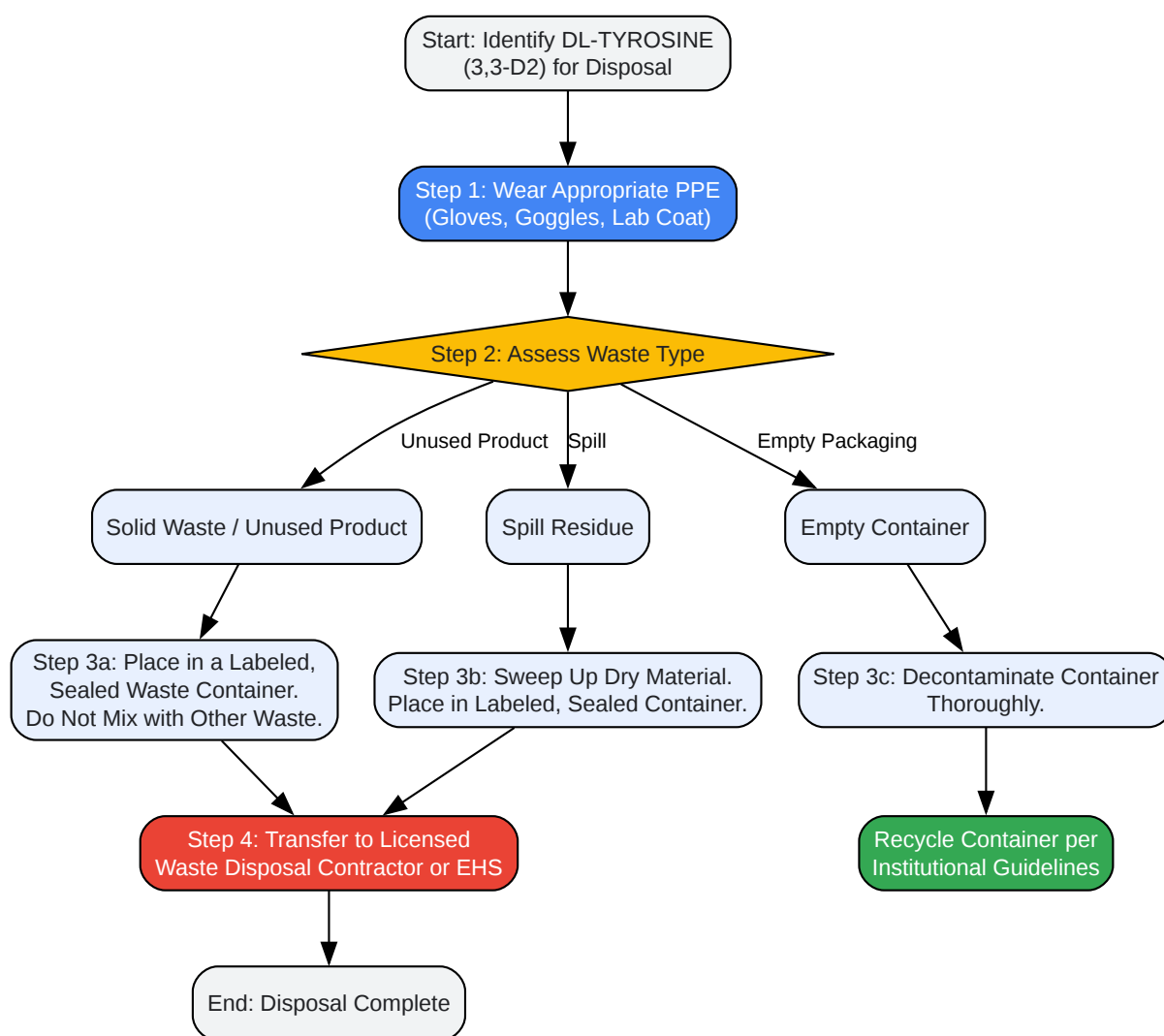
- Contaminated Packaging: Handle containers that are not completely empty in the same manner as the substance itself.[1][2]
- Recycling: Completely emptied and cleaned packages may be recycled according to local guidelines.[2]

5. Final Disposal:

- Consult an Expert: The most critical step is to consult with your institution's environmental health and safety (EHS) office or a licensed waste disposal contractor to determine the appropriate disposal method.[2]
- Regulatory Compliance: All waste must be disposed of in accordance with national and local environmental regulations.[1] This may involve incineration at an approved waste disposal plant or other specified methods.[5][6]

Visualizing the Disposal Workflow

The following diagram illustrates the logical steps and decision points in the proper disposal process for **DL-TYROSINE (3,3-D2)**.



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Caption: Disposal workflow for **DL-TYROSINE (3,3-D2)**.

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References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. carlroth.com [carlroth.com]
- 3. DL-Tyrosine | 556-03-6 [chemicalbook.com]
- 4. flinnsci.com [flinnsci.com]
- 5. fishersci.com [fishersci.com]
- 6. durhamtech.edu [durhamtech.edu]
- 7. medchemexpress.com [medchemexpress.com]
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